

Viniferol D: A Technical Guide to its Discovery, Natural Sources, and Isolation

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Compound of Interest

Compound Name:	Viniferol D
Cat. No.:	B15592555

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Abstract

Viniferol D is a resveratrol trimer, a class of stilbenoids with promising pharmacological potential. This technical guide provides a comprehensive overview of the discovery, natural sources, and detailed experimental protocols for the isolation and characterization of **Viniferol D**. All quantitative data is presented in structured tables, and key experimental workflows are visualized using diagrams to facilitate understanding and replication. This document is intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Discovery of Viniferol D

Viniferol D was first isolated and its structure elucidated in 2003 by a team of Japanese researchers: Yoshiaki Takaya, Kenji Terashima, Ke-Xu Yan, and Masatake Niwa.^{[1][2]} Their pioneering work, published in the journal HETEROCYCLES, identified **Viniferol D** as a novel stilbenetrimer possessing a unique bicyclo[5.3.0]decane ring system.^{[1][2]} The discovery was the result of their ongoing investigation into the chemical constituents of *Vitis vinifera* 'Kyohou'.^[2]

Natural Sources

The primary natural source of **Viniferol D** identified to date is the grapevine, *Vitis vinifera*.

- Species: *Vitis vinifera* L.[1][3]
- Cultivar: 'Kyohou'[1][2]
- Plant Part: **Viniferol D** has been isolated from the stem of the plant.[1][2] Research also indicates the presence of other stilbenoid trimers in the roots of *Vitis vinifera*, suggesting that this part of the plant may also be a potential source of **Viniferol D**.[3]

The concentration and presence of **Viniferol D** may vary depending on the grapevine cultivar, geographical location, and environmental conditions.

Experimental Protocols

The following sections detail the experimental methodologies for the isolation and characterization of **Viniferol D**, based on the original research by Takaya et al. (2003).[2]

Plant Material and Extraction

Fresh stems of *Vitis vinifera* 'Kyohou' were collected and processed. The initial extraction was performed to obtain a crude extract containing a mixture of compounds.

Isolation and Purification of Viniferol D

A multi-step chromatographic process was employed to isolate **Viniferol D** from the crude extract. The workflow for this process is illustrated in the diagram below.



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Caption: Isolation and Purification Workflow for **Viniferol D**.

Detailed Steps:

- Medium-Pressure Column Chromatography (MPCC): The crude extract was first subjected to MPCC on a silica gel column. Elution was carried out with a gradient of chloroform and methanol.
- Reversed-Phase MPCC: The fraction containing **Viniferol D** was further purified by reversed-phase MPCC using a Develosil Lop C8-45S column with a methanol-water mobile phase.
- Sephadex LH-20 Column Chromatography: The resulting fraction was then passed through a Sephadex LH-20 column with methanol as the eluent.
- Preparative Thin-Layer Chromatography (TLC): The final purification step involved preparative TLC on silica gel plates to yield pure (+)-**Viniferol D**.

Structural Characterization

The structure of the isolated compound was determined using a combination of spectroscopic methods.

- Spectroscopic Techniques:
 - ¹H-NMR (Proton Nuclear Magnetic Resonance): To determine the proton framework of the molecule.
 - ¹³C-NMR (Carbon-13 Nuclear Magnetic Resonance): To identify the number and types of carbon atoms.
 - FAB-MS (Fast Atom Bombardment Mass Spectrometry): To determine the molecular weight and elemental composition.

Quantitative Data

The following table summarizes the quantitative data related to the isolation and characterization of **Viniferol D** as reported by Takaya et al. (2003).[\[2\]](#)

Parameter	Value	Reference
Yield		
Amount of crude extract	Not specified	[2]
Amount of pure (+)- Viniferol D isolated	21.6 mg	[2]
Physicochemical Properties		
Molecular Formula	C ₄₂ H ₃₂ O ₉	[2]
Molecular Weight	696.2047 (HR-FAB-MS)	[2]
Optical Rotation	[\alpha]D ²⁵ +101.4° (c 0.27, MeOH)	[2]
Spectroscopic Data		
¹ H-NMR (CD ₃ OD, 500 MHz)	See original publication for detailed shifts and coupling constants.	[2]
¹³ C-NMR (CD ₃ OD, 125 MHz)	See original publication for detailed chemical shifts.	[2]

Biological Activity and Signaling Pathways

Direct studies on the biological activity and signaling pathways specifically modulated by **Viniferol D** are limited. However, based on the activities of other stilbenoids isolated from *Vitis vinifera*, **Viniferol D** is hypothesized to possess a range of pharmacological effects.

Potential Biological Activities

Stilbenoids, as a class of compounds, have been reported to exhibit the following activities:

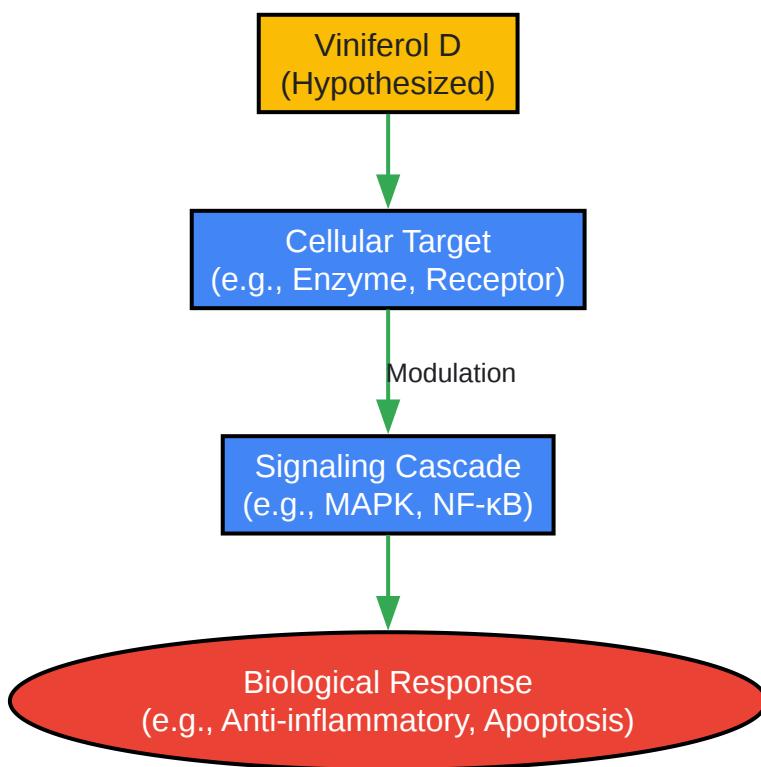
- Antioxidant Activity: Many stilbenoids are potent antioxidants, capable of scavenging free radicals.[\[3\]](#)
- Anti-inflammatory Activity: Extracts from *Vitis vinifera* containing stilbenoids have demonstrated anti-inflammatory properties.[\[3\]](#)

- Antiproliferative and Anticancer Effects: Some stilbenoids have shown inhibitory effects on the growth of various cancer cell lines.[\[4\]](#)

Further research is required to specifically evaluate the antioxidant, anti-inflammatory, and antiproliferative potential of pure **Viniferol D**.

Postulated Signaling Pathways

Given the known mechanisms of other resveratrol oligomers, **Viniferol D** may potentially modulate key signaling pathways involved in cellular processes such as inflammation, apoptosis, and cell cycle regulation. A hypothetical signaling pathway is depicted below, based on the known actions of related stilbenoids.



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Caption: Hypothesized Signaling Pathway for **Viniferol D**.

Note: This diagram represents a generalized and hypothetical pathway. The actual molecular targets and signaling cascades affected by **Viniferol D** need to be elucidated through dedicated pharmacological studies.

Conclusion and Future Directions

Viniferol D, a stilbenetrimer from *Vitis vinifera* 'Kyohou', represents an interesting lead compound for further investigation. This guide has provided a detailed overview of its discovery, natural sources, and the methodologies for its isolation and characterization. While its biological activities are yet to be fully explored, the known pharmacological profile of related stilbenoids suggests that **Viniferol D** holds significant promise.

Future research should focus on:

- Quantitative analysis of **Viniferol D** in various *Vitis vinifera* cultivars and other plant species.
- In-depth pharmacological studies to determine its specific biological activities, including antioxidant, anti-inflammatory, and anticancer effects.
- Elucidation of the precise molecular targets and signaling pathways modulated by **Viniferol D**.
- Development of synthetic or semi-synthetic routes to produce **Viniferol D** in larger quantities for extensive preclinical and clinical evaluation.

This foundational knowledge is crucial for unlocking the full therapeutic potential of this unique natural product.

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